Isopropyl 2-hydroxy-2-phenylacetate structural formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Isopropyl mandelate*
CAS No.:	*4118-51-8*
Cat. No.:	*B108889*

Get Quote

An In-Depth Technical Guide to Isopropyl 2-hydroxy-2-phenylacetate

Executive Summary: This guide provides a comprehensive technical overview of Isopropyl 2-hydroxy-2-phenylacetate, also known as Isopropyl DL-Mandelate. It covers the molecule's structural characteristics, physicochemical properties, a detailed, field-proven synthesis protocol, and its primary applications, with a focus on its role as a pharmaceutical reference standard. Authored from the perspective of a Senior Application Scientist, this document emphasizes the causal reasoning behind experimental procedures and methodologies for self-validation, targeting researchers and professionals in the fields of chemical synthesis and drug development.

Introduction and Nomenclature

Isopropyl 2-hydroxy-2-phenylacetate is an ester of mandelic acid, a simple yet important alpha-hydroxy acid. The molecule is characterized by a central chiral carbon bonded to a hydroxyl group, a phenyl group, a hydrogen atom, and an isopropoxycarbonyl group. Its significance in the pharmaceutical industry is primarily as a certified reference material for process and quality control. Specifically, it is recognized as Pregabalin EP Impurity D, a critical marker in the

© 2026 BenchChem. All rights reserved.

synthesis and purification of the active pharmaceutical ingredient (API) Pregabalin.[1][2] Understanding its formation, properties, and synthesis is therefore crucial for drug development professionals ensuring the purity and safety of the final drug product.

The compound is most commonly available as a racemic mixture, referred to as Isopropyl DL-Mandelate. The individual stereoisomers, (S)-isopropyl 2-hydroxy-2-phenylacetate and (R)-isopropyl 2-hydroxy-2-phenylacetate, are also subjects of study, particularly in research involving chiral resolution and stereospecific interactions.[3][4]

Physicochemical and Structural Properties

A thorough understanding of a compound's properties is foundational to its synthesis, purification, and application. The key physicochemical data for Isopropyl 2-hydroxy-2-phenylacetate are summarized below.

Data Summary Table

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
IUPAC Name	isopropyl 2-hydroxy-2-phenylacetate	[5]
Synonyms	Isopropyl DL-mandelate, Pregabalin Impurity D	[1][2]
CAS Number	4118-51-8 (for racemate)	[1][5]
Molecular Formula	$C_{11}H_{14}O_3$	[1][5]
Molecular Weight	194.23 g/mol	[1][5]
Appearance	Colorless needle-like crystals or oil	[6]
Melting Point	33.8–34.2 °C (306.9–307.3 K)	[6]
Boiling Point	291.8 °C at 760 mmHg (Predicted)	[7]
Solubility	Acetonitrile	[5]
SMILES	CC(C)OC(=O)C(C1=CC=CC=C1)O	[1]
Storage	2-8°C	[5]

Structural Elucidation

The molecular architecture dictates the compound's reactivity and interactions.

The two-dimensional structure highlights the key functional groups: a phenyl ring, a secondary alcohol, and an isopropyl ester. The chiral center is located at the carbon alpha to the phenyl ring and the carbonyl group.

Caption: Structure of Isopropyl 2-hydroxy-2-phenylacetate.

Single-crystal X-ray diffraction studies have provided precise insights into the three-dimensional structure of racemic Isopropyl 2-hydroxy-2-phenylacetate.[8] The molecule is notably non-planar; a significant dihedral angle of 76.1° exists between the plane of the phenyl

© 2026 BenchChem. All rights reserved.

ring and the carboxylate (O-C=O) fragment.[6][8] In the solid state, the crystal packing is stabilized by bifurcated intermolecular O-H···(O,O) hydrogen bonds, which create chains propagating through the crystal lattice.[6][8] This structural information is invaluable for understanding its physical properties, such as melting point and solubility, and for confirming the identity of synthesized material against a reference standard.

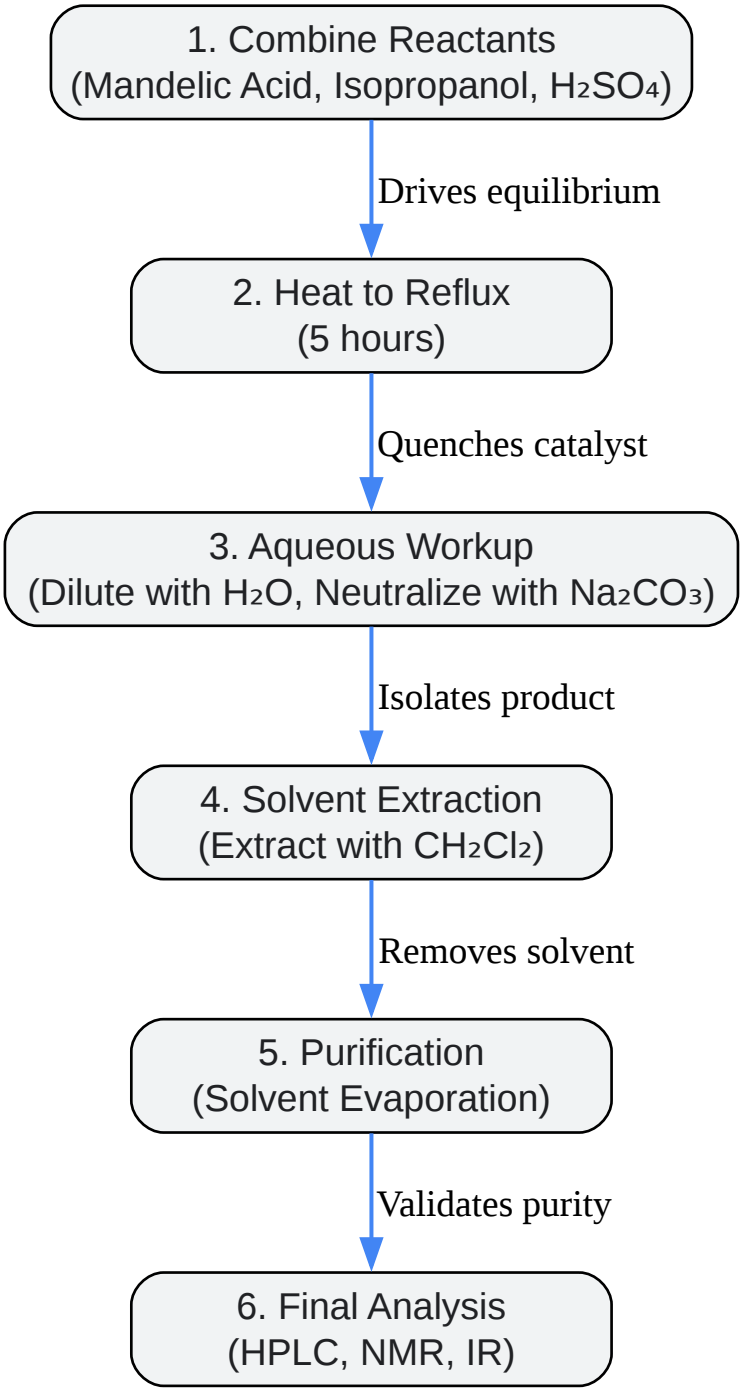
Synthesis and In-Process Validation

The most direct and reliable method for preparing Isopropyl 2-hydroxy-2-phenylacetate is the Fischer-Speier esterification of mandelic acid. This acid-catalyzed reaction is an equilibrium process, and the protocol is designed to drive the reaction toward the product side while ensuring high purity.

Synthesis Workflow: Fischer-Speier Esterification

The overall process involves reacting the carboxylic acid (mandelic acid) with an excess of the alcohol (isopropanol) in the presence of a strong acid catalyst, followed by a series of workup and purification steps.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

Sources

- 1. biosynth.com [biosynth.com]
- 2. synthinkchemicals.com [synthinkchemicals.com]
- 3. ir.ucc.edu.gh [ir.ucc.edu.gh]
- 4. bocsci.com [bocsci.com]
- 5. Isopropyl 2-hydroxy-2-phenyl-acetate - Daicel Pharma Standards [daicelpharmastandards.com]
- 6. researchgate.net [researchgate.net]
- 7. lookchem.com [lookchem.com]
- 8. Crystal structure of isopropyl 2-hydroxy-2-phenylacetate: a pharmacopoeia reference standard - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Isopropyl 2-hydroxy-2-phenylacetate structural formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108889/docs#isopropyl-2-hydroxy-2-phenylacetate-structural-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.